

Introduction: Understanding N-(2-hydroxypropyl)benzamide

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Compound of Interest

Compound Name: *N*-(2-hydroxypropyl)benzamide

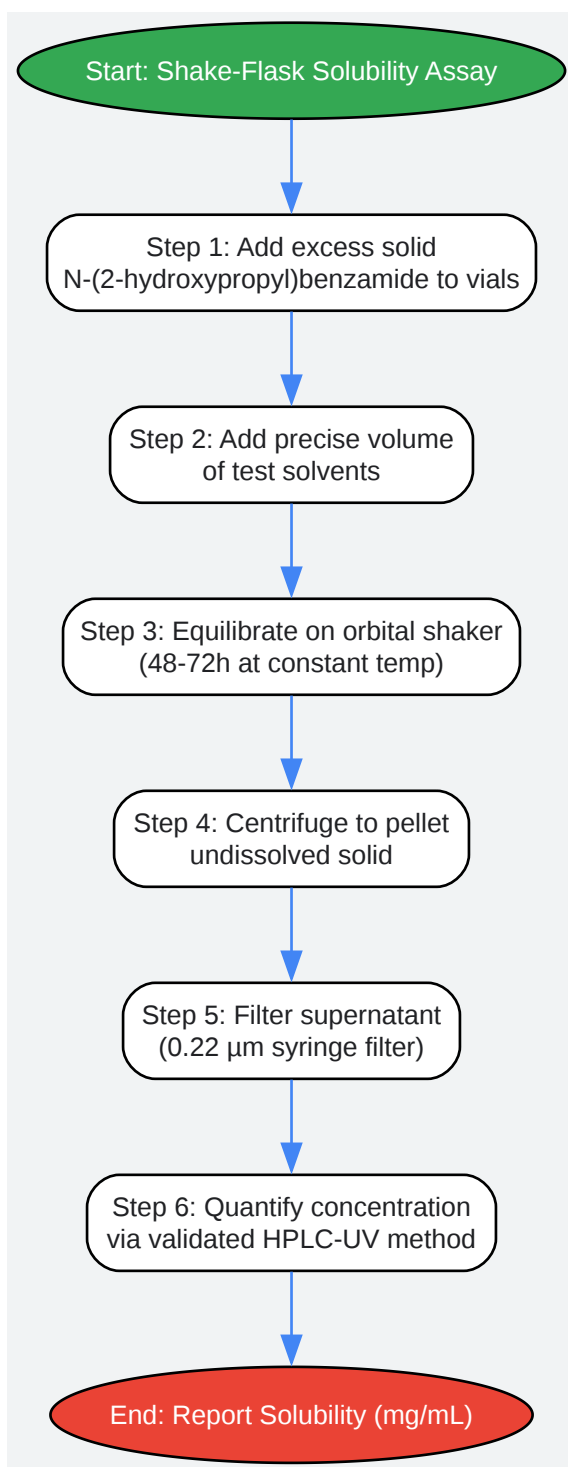
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N-(2-hydroxypropyl)benzamide is a chemical compound featuring a benzamide core structure substituted with a 2-hydroxypropyl group on the nitrogen atom.[1] Its molecular structure, comprising an aromatic ring, a stable amide linkage, and a hydrophilic alcohol group, dictates its physicochemical properties. The interplay between the hydrophobic benzene ring and the hydrophilic hydroxypropyl side chain is critical in determining its solubility and interaction with various solvent systems.[2][3] Furthermore, the amide bond is a key determinant of its chemical stability, being susceptible to hydrolysis under certain conditions.[4]

This guide provides a comprehensive examination of the solubility and stability profiles of **N-(2-hydroxypropyl)benzamide**, offering both theoretical insights and practical, field-proven experimental protocols for its characterization. This information is crucial for professionals in drug development, formulation science, and analytical chemistry, where a thorough understanding of a compound's properties is paramount for ensuring product quality, efficacy, and safety.



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Figure 2: Workflow for the thermodynamic solubility determination using the shake-flask method.

Expected Solubility Data

The following table summarizes the anticipated solubility of **N-(2-hydroxypropyl)benzamide** in various solvents, based on its structure.

Solvent System	Temperature (°C)	Expected Solubility (mg/mL)	USP Classification	Rationale
Deionized Water	25	5 - 15	Sparingly Soluble	H-bonding from -OH and amide groups is offset by the hydrophobic benzene ring.
PBS (pH 7.4)	37	8 - 20	Sparingly Soluble	Mimics physiological pH; slight temperature increase may enhance solubility.
Ethanol	25	100 - 200	Freely Soluble	Good balance of polarity to solvate both hydrophilic and hydrophobic parts.
Propylene Glycol	25	80 - 150	Freely Soluble	A common co-solvent that effectively solubilizes moderately polar compounds.
DMSO	25	> 500	Very Soluble	A powerful aprotic solvent capable of disrupting crystal lattice forces effectively.

Part 2: Chemical Stability and Degradation Pathway Analysis

Stability testing is a regulatory requirement and a fundamental component of drug development. [5] It provides insights into how the quality of a substance varies over time under the influence of environmental factors such as temperature, humidity, and light. [5] A forced degradation study is an essential tool to elucidate potential degradation pathways and to develop stability-indicating analytical methods. [6][7][8]

Potential Degradation Pathways

For **N-(2-hydroxypropyl)benzamide**, the primary points of instability are the amide bond and the secondary alcohol.

- **Hydrolytic Degradation:** The amide bond is susceptible to hydrolysis under both acidic and basic conditions, cleaving the molecule into benzoic acid and 2-amino-1-propanol. [4] This is often the most significant degradation pathway for benzamide derivatives.
- **Oxidative Degradation:** The secondary alcohol could be susceptible to oxidation, potentially forming a ketone. The benzene ring is generally stable to oxidation under typical pharmaceutical storage conditions but can be forced to degrade with strong oxidizing agents. [4]*
- **Photodegradation:** Aromatic compounds can absorb UV light, which may induce photolytic degradation. It is crucial to evaluate the compound's light sensitivity. [4][5]*
- **Thermal Degradation:** High temperatures can provide the energy needed to overcome activation barriers for degradation reactions, accelerating hydrolysis or other decomposition pathways. [4]

Experimental Protocol: Forced Degradation Study

Objective: To identify the primary degradation products of **N-(2-hydroxypropyl)benzamide** under various stress conditions and to confirm the specificity of the analytical method.

Materials:

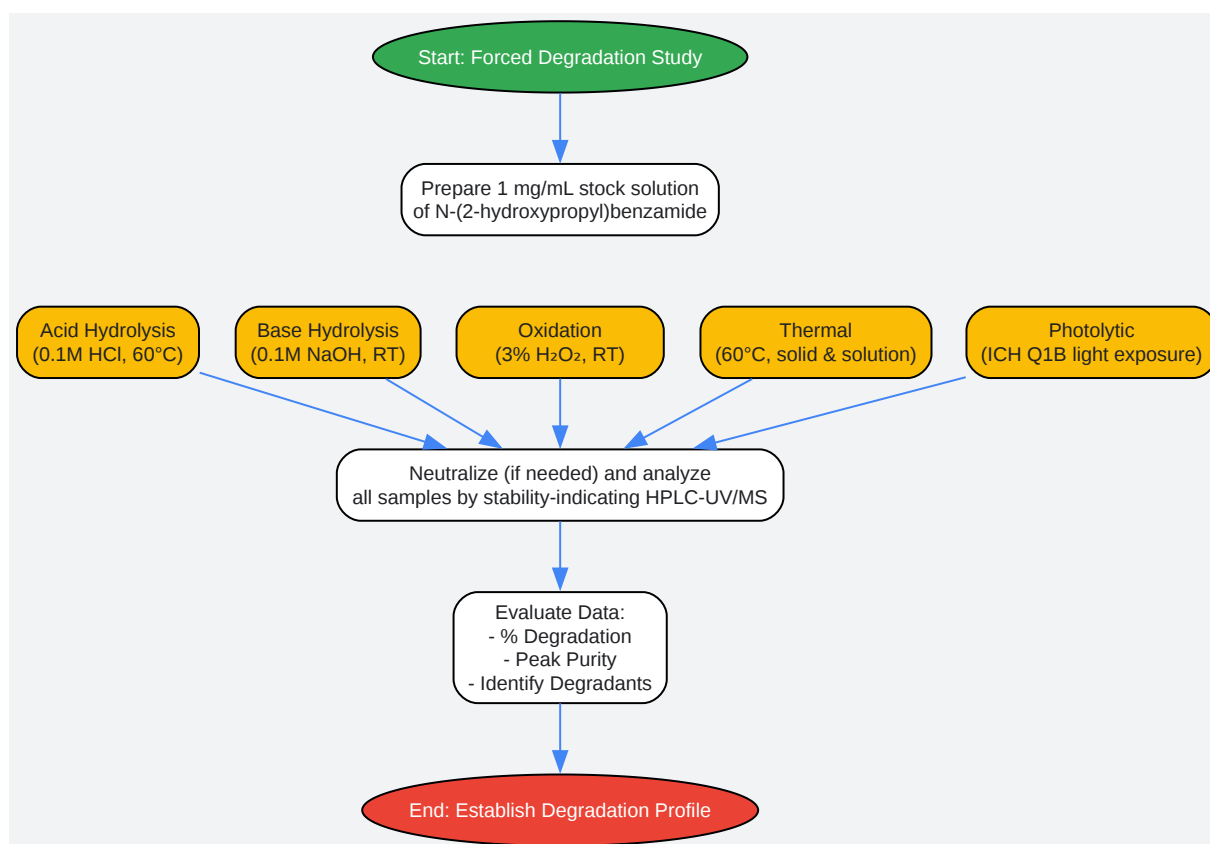
- **N-(2-hydroxypropyl)benzamide**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)

- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Calibrated stability chambers (for thermal and photostability testing)
- Validated stability-indicating HPLC-UV/MS method

Step-by-Step Methodology:

- Stock Solution Preparation: Prepare a stock solution of **N-(2-hydroxypropyl)benzamide** in a suitable solvent (e.g., a 50:50 mixture of acetonitrile and water) at a known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl. Heat at 60°C for 24 hours.
 - Base Hydrolysis: Mix the stock solution with 0.1 M NaOH. Keep at room temperature for 8 hours. Causality Note: Base-catalyzed hydrolysis is typically much faster than acid-catalyzed, hence the milder conditions.
 - Oxidation: Mix the stock solution with 3% H₂O₂. Keep at room temperature for 24 hours, protected from light.
 - Thermal Stress: Store the solid compound and the stock solution at an elevated temperature (e.g., 60°C) for 7 days.
 - Photostability: Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines). [5]A control sample should be wrapped in aluminum foil to protect it from light.
- Sample Quenching & Analysis: At designated time points, withdraw samples. For acid/base hydrolysis, neutralize the sample with an equimolar amount of base/acid, respectively. Dilute all samples to a suitable concentration for HPLC analysis.

- Data Evaluation: Analyze all stressed samples using a validated stability-indicating HPLC method, preferably with mass spectrometry (LC-MS) detection to aid in the identification of degradation products.
 - Calculate the percentage degradation of the parent peak.
 - Determine the relative retention times (RRT) of all new peaks (degradants).
 - Perform peak purity analysis (e.g., using a photodiode array detector) to ensure the parent peak is spectrally pure in the presence of degradants. This confirms the method is "stability-indicating."
 - Propose structures for major degradants based on MS data.



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Figure 3: A comprehensive workflow for conducting a forced degradation study.

Summary of Expected Stability Profile

The goal of a forced degradation study is to achieve 5-20% degradation, as excessive degradation can lead to secondary products that are not relevant to formal stability studies. [9] [10]

Stress Condition	Severity	Expected Degradation	Major Degradation Products
0.1 M HCl	60°C, 24h	Moderate (~15%)	Benzoic Acid, 2-Amino-1-propanol
0.1 M NaOH	RT, 8h	Significant (~20%)	Benzoic Acid, 2-Amino-1-propanol
3% H ₂ O ₂	RT, 24h	Minor to Moderate (~5-10%)	Oxidized species (e.g., N-oxide)
Thermal	60°C, 7 days	Minor (<5%)	Primarily hydrolytic products if moisture is present

| Photolytic | ICH Q1B | Minor to Moderate (~5-10%) | Varies; may involve ring modifications or radical species |

Conclusion

This guide has detailed the critical aspects of the solubility and stability of **N-(2-hydroxypropyl)benzamide**. A comprehensive understanding, derived from robust experimental protocols like the shake-flask method and forced degradation studies, is non-negotiable for successful pharmaceutical development. The provided methodologies serve as a validated framework for researchers to accurately characterize this compound, ensuring that formulation and development decisions are based on sound scientific data. The inherent

stability of the amide bond, coupled with its susceptibility to hydrolysis under stress, underscores the importance of a thorough and well-designed stability program.

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